Application Note: Targeted Quantitative Proteomics using L-Tyrosine (Phenol-3,5-13C2)

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Compound of Interest

Compound Name:	*L-TYROSINE (PHENOL-3,5-13C2)*
Cat. No.:	*B1579879*

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Abstract & Technical Scope

This guide details the application of **L-Tyrosine (Phenol-3,5-13C2)** (Mass shift: +2.0067 Da) for quantitative proteomics and metabolic flux analysis (MFA). Unlike standard SILAC (Stable Isotope Labeling by Amino acids in Cell culture) which typically utilizes Lysine and Arginine, Tyrosine labeling offers a specialized window into signal transduction turnover (specifically Tyrosine Kinase substrates) and catecholamine metabolism.

However, Tyrosine labeling presents unique challenges:

- Isotopic Dilution: The metabolic conversion of Phenylalanine (Phe) to Tyrosine (Tyr) can dilute the labeled pool.
- Mass Resolution: The small mass shift (+2 Da) requires high-resolution mass spectrometry to distinguish the labeled peptide from the natural M+2 isotopic envelope of the unlabeled counterpart.

This protocol provides a self-validating workflow to overcome these barriers, ensuring high-confidence quantification.

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Mechanism of Action & Metabolic Fate

L-Tyrosine (Phenol-3,5-13C2) incorporates into the proteome during translation. The label is located on the phenol ring, which is metabolically stable under standard proteolysis but sensitive to specific enzymatic modifications (e.g., hydroxylation to DOPA).

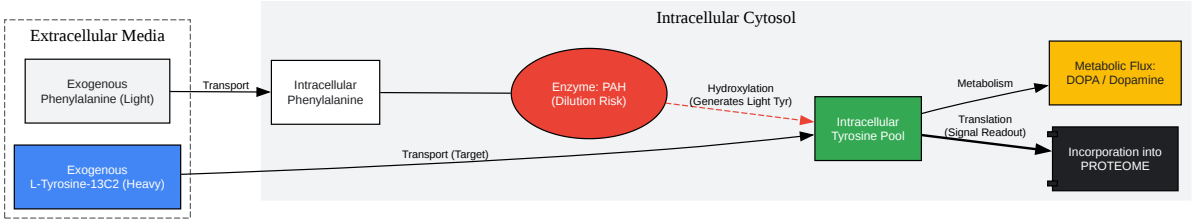
The Phenylalanine-Tyrosine Axis (The "Dilution" Problem)

In standard cell culture, cells can synthesize Tyrosine from Phenylalanine via Phenylalanine Hydroxylase (PAH). If the media contains standard (light) Phenylalanine, the cell may synthesize "light" Tyrosine, diluting the "heavy" Tyrosine-13C2 signal.

Key Control: The protocol below utilizes Feedback Inhibition (high exogenous Tyrosine concentration) and Dialyzed Serum to force the uptake of the labeled exogenous Tyrosine.

Metabolic Pathway Visualization

The following diagram illustrates the critical metabolic nodes where the label is incorporated or potentially diluted.



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Caption: Figure 1.[1] Metabolic fate of L-Tyrosine-13C2.[2] The red path indicates the risk of isotopic dilution via Phenylalanine Hydroxylase (PAH), which must be mitigated by saturating

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the pool with exogenous heavy Tyrosine.

Experimental Protocol

Materials & Reagents

Component	Specification	Purpose
Label	L-Tyrosine (Phenol-3,5-13C2)	99% atom enrichment. +2.0067 Da shift.
Base Media	SILAC DMEM or RPMI 1640	Deficient in Arg, Lys, Tyr, and Phe.
Serum	Dialyzed FBS (10 kDa cutoff)	Critical: Removes endogenous light amino acids.
Supplement	Unlabeled L-Phenylalanine	Required for cell survival; source of dilution risk.
Supplement	Unlabeled L-Arg / L-Lys	Standard amino acids for proteome synthesis.

Protocol: Labeling & Adaptation

Objective: Achieve >95% incorporation of Tyrosine-13C2.

- Media Formulation:
  - Reconstitute SILAC base media.
  - Add L-Tyrosine-13C2 to a final concentration of 100 mg/L (approx. 2x standard formulation). Note: The higher concentration promotes feedback inhibition of PAH.
  - Add Unlabeled L-Phenylalanine at standard physiological levels (approx. 66 mg/L for DMEM). Do not omit Phe; it is essential.
  - Add Dialyzed FBS (10%).
- Cell Adaptation (Passaging):

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- Thaw cells directly into the labeled media.
- Passage cells for 6 doublings (approx. 2 weeks).
- QC Check: At passage 5, lyse a small aliquot and run a rapid LC-MS check.
- Success Criterion: The ratio of Heavy (+2 Da) to Light (0 Da) Tyrosine-containing peptides should be >19:1 (95%).

Sample Preparation (Pulse-Chase or Differential)

- Lysis: Lyse cells in 8M Urea or 4% SDS (FASP buffer).
- Protein Quantification: BCA Assay. Mix Heavy and Light lysates 1:1 (if performing differential expression).
- Digestion: Trypsin digestion. Note: Trypsin cleaves at Lys/Arg. Tyrosine will be internal.[3] Ensure your search engine is set to detect Tyrosine as a variable modification or fixed label depending on the experiment.
- Desalting: C18 StageTip or SPE column.

Data Acquisition & Analysis

Mass Spectrometry Settings

Because the mass shift is only +2.0067 Da, low-resolution instruments (e.g., Ion Traps) may fail to resolve the labeled peptide from the natural isotope distribution of the unlabeled peptide.

- Instrument: Orbitrap or TOF (Time-of-Flight).
- Resolution: Minimum 60,000 @ m/z 400 (Recommended: 120,000).
- Dynamic Exclusion: 30 seconds (prevent resampling the same peak).

Computational Workflow

The following DOT diagram outlines the bioinformatic pipeline required to deconvolute the +2 Da shift.

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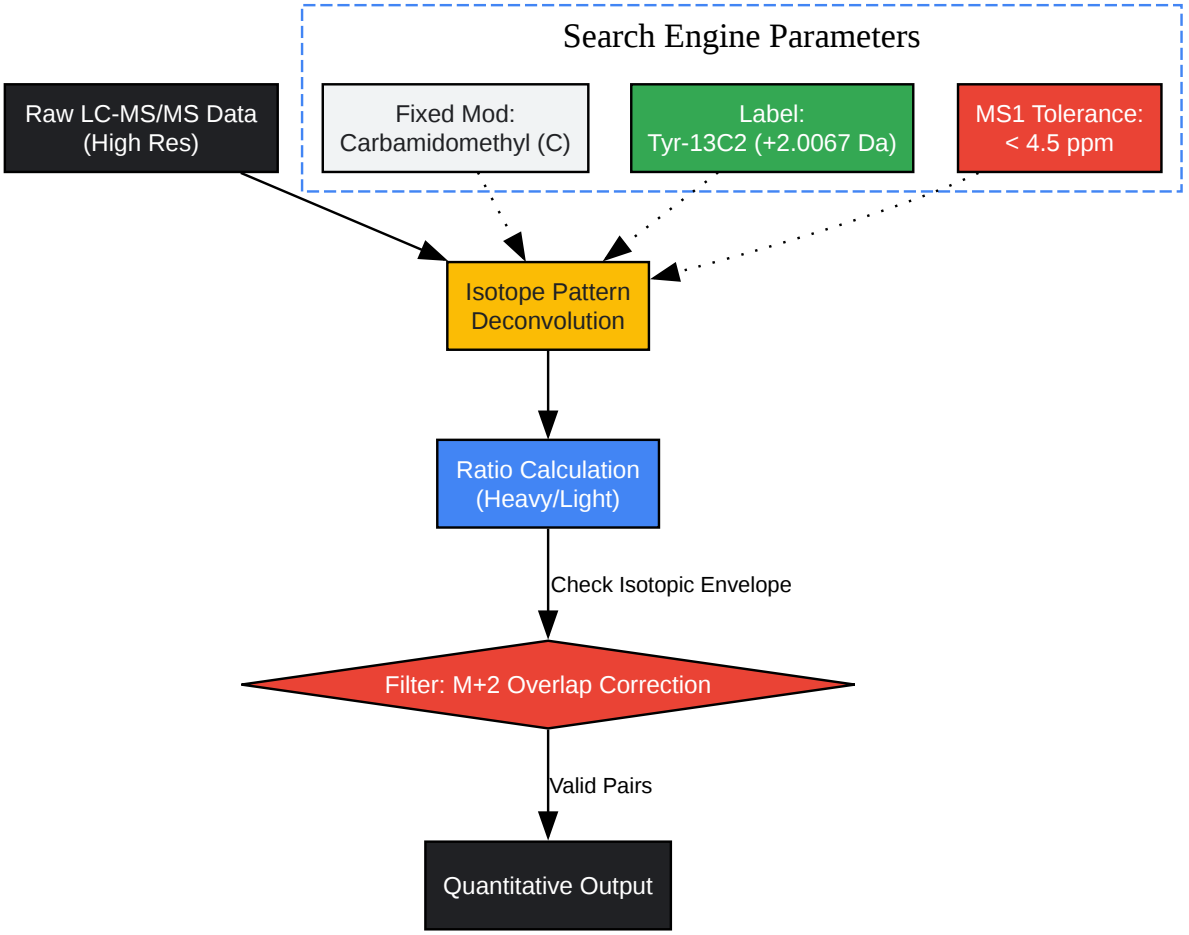

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Caption: Figure 2. Computational workflow for Tyrosine-13C2 quantification. High mass accuracy (<4.5 ppm) is required to distinguish the label from natural isotopic abundance.

Troubleshooting & QC

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Issue	Probable Cause	Corrective Action
Low Incorporation (<90%)	High endogenous synthesis (Phe -> Tyr).	Increase labeled Tyr concentration to 150 mg/L; Ensure FBS is fully dialyzed.
Signal Overlap	MS Resolution too low.	Increase MS1 resolution to 120k; Use software that models the "M+2" elemental composition.
Scrambling	Metabolic recycling.	Limit labeling time (Pulse) rather than steady-state if recycling is high.

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